

4-Heptyloxyphenylboronic acid solubility in organic solvents

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Compound of Interest

Compound Name: 4-Heptyloxyphenylboronic acid

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An In-depth Technical Guide to the Solubility of **4-Heptyloxyphenylboronic Acid** in Organic Solvents

Abstract

4-Heptyloxyphenylboronic acid is a versatile reagent in modern organic synthesis, prized for its role in palladium-catalyzed cross-coupling reactions and its applications in materials science and drug discovery. A critical, yet often overlooked, parameter governing its utility is its solubility in organic solvents. This technical guide provides a comprehensive overview of the solubility characteristics of **4-heptyloxyphenylboronic acid**. While specific quantitative solubility data for this compound is not extensively documented in public literature, this guide synthesizes information on analogous compounds, outlines a robust experimental protocol for solubility determination, and discusses the theoretical principles underpinning its solubility behavior. This document is intended to be an essential resource for researchers, chemists, and formulation scientists, enabling them to optimize reaction conditions, purification procedures, and formulation strategies involving **4-heptyloxyphenylboronic acid**.

Introduction: The Versatile Role of 4-Heptyloxyphenylboronic Acid

4-Heptyloxyphenylboronic acid, a member of the arylboronic acid family, is a white to off-white crystalline powder.[1] Its molecular structure, featuring a boronic acid functional group and a lipophilic heptyloxy chain attached to a phenyl ring, bestows upon it a unique

combination of reactivity and physical properties. The boronic acid moiety is the cornerstone of its utility in Suzuki-Miyaura cross-coupling reactions, a Nobel Prize-winning methodology for the formation of carbon-carbon bonds.[2] The heptyloxy group, a seven-carbon alkyl chain linked via an ether bond, significantly enhances its solubility in a wide array of organic solvents compared to its unsubstituted counterpart, phenylboronic acid.[1]

This enhanced solubility is a key enabler for its widespread applications, which include:

- **Organic Synthesis:** As a crucial building block in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries.[1]
- **Materials Science:** In the creation of functional materials such as organic light-emitting diodes (OLEDs) and photovoltaic devices, where its stability and reactivity contribute to improved performance.[1]
- **Drug Discovery and Bioconjugation:** The ability of boronic acids to form reversible covalent bonds with diols makes them valuable in the design of sensors and targeted drug delivery systems.[1][3]

Understanding the solubility of **4-heptyloxyphenylboronic acid** is paramount for any scientist working with this compound. Solubility dictates the choice of solvent for a reaction, influences the rate and efficiency of chemical transformations, and is a critical factor in downstream processes such as crystallization, chromatography, and formulation.

Physicochemical Properties

A summary of the key physicochemical properties of **4-heptyloxyphenylboronic acid** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₁ BO ₃	[1]
Molecular Weight	236.12 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
CAS Number	136370-19-9	[1]

Note: This compound may contain varying amounts of its anhydride, boroxine.

Theoretical Considerations for Solubility

The solubility of a solid in a liquid is governed by the principle of "like dissolves like." This adage is a simplified representation of the complex interplay of intermolecular forces between the solute and the solvent. For **4-heptyloxyphenylboronic acid**, the key structural features influencing its solubility are:

- The Boronic Acid Group (-B(OH)₂): This is a polar, hydrophilic functional group capable of forming hydrogen bonds.
- The Phenyl Ring: A nonpolar, aromatic system that can engage in π - π stacking and van der Waals interactions.
- The Heptyloxy Chain (-O(CH₂)₆CH₃): A long, nonpolar, and lipophilic alkyl chain that contributes to van der Waals forces.

The overall solubility in a given solvent is a balance between the energy required to break the solute-solute and solvent-solvent interactions and the energy released upon the formation of solute-solvent interactions.

Qualitative Solubility Profile and Analogous Compound Data

While specific quantitative solubility data for **4-heptyloxyphenylboronic acid** is scarce in the literature, we can infer its likely solubility behavior by examining data for analogous compounds

and considering its structural features. The presence of the long heptyloxy chain is expected to significantly enhance its solubility in nonpolar and moderately polar organic solvents compared to phenylboronic acid.

Table 2: Predicted Qualitative Solubility of **4-Heptyloxyphenylboronic Acid** in Common Organic Solvents

Solvent Class	Examples	Predicted Solubility	Rationale
Ethers	Tetrahydrofuran (THF), Diethyl ether	High	The ether oxygen can act as a hydrogen bond acceptor for the boronic acid protons, while the alkyl portions of the solvent interact favorably with the heptyloxy chain.
Ketones	Acetone, 3-Pentanone	High	Similar to ethers, the ketone carbonyl group is a good hydrogen bond acceptor. [2] [4]
Chlorinated Solvents	Dichloromethane (DCM), Chloroform	Moderate to High	These solvents can interact with the aromatic ring and the heptyloxy chain. Chloroform can also act as a weak hydrogen bond donor. [2] [4]
Aromatic Hydrocarbons	Toluene, Xylene	Moderate	The aromatic ring of the solvent will have favorable π - π stacking interactions with the phenyl ring of the solute. The heptyloxy chain will also contribute to solubility.
Aliphatic Hydrocarbons	Hexane, Heptane, Methylcyclohexane	Low to Moderate	The nonpolar nature of these solvents will favor interaction with the heptyloxy chain, but they are poor

solvents for the polar boronic acid group. Phenylboronic acid exhibits very low solubility in hydrocarbons.^{[2][4]}

Polar Aprotic Solvents	Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	High
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These are highly polar solvents capable of strong hydrogen bonding and dipole-dipole interactions.

Alcohols	Methanol, Ethanol, Isopropanol	High
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Alcohols are protic solvents that can act as both hydrogen bond donors and acceptors, leading to strong interactions with the boronic acid group.

This table is a prediction based on chemical principles and data from analogous compounds. Experimental verification is highly recommended.

Experimental Determination of Solubility

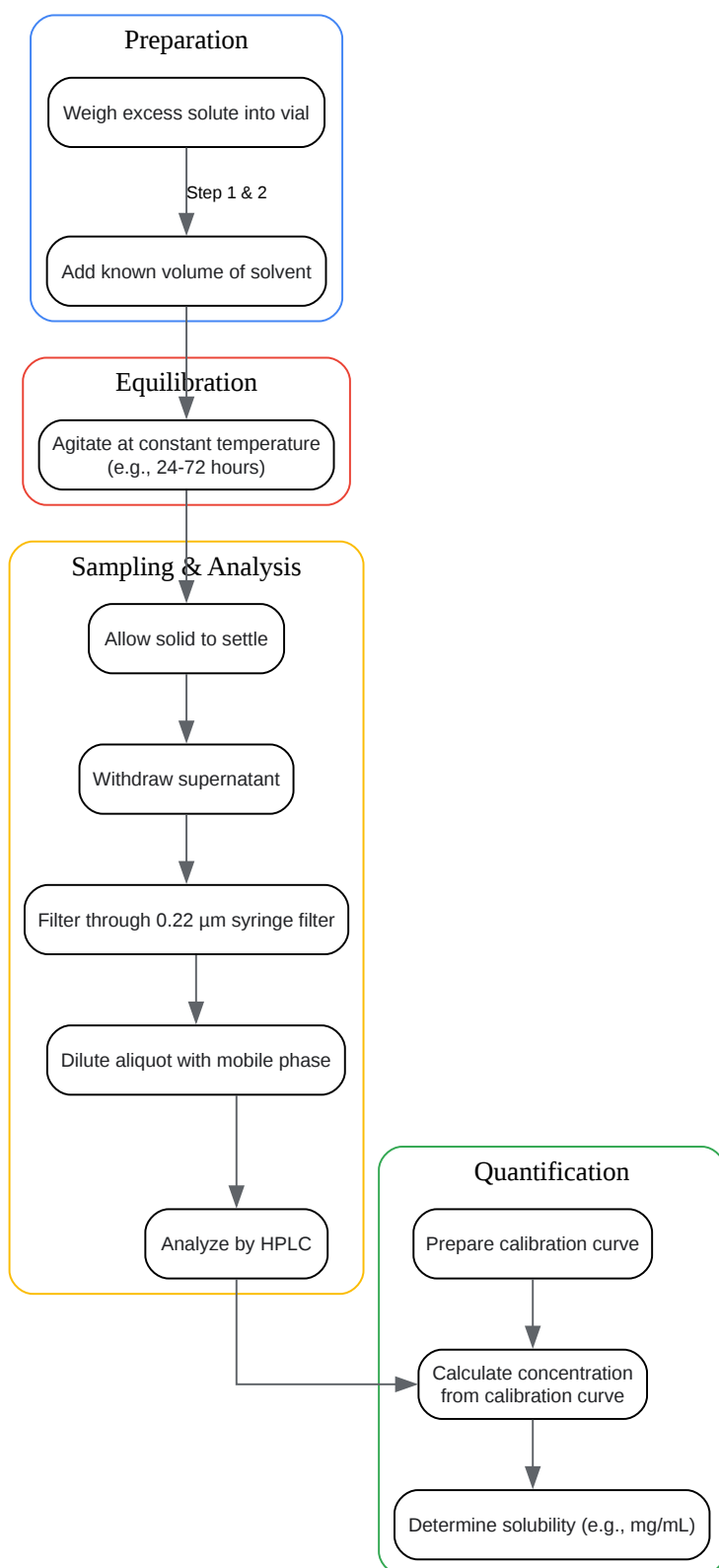
Given the lack of published quantitative data, researchers will often need to determine the solubility of **4-heptyloxyphenylboronic acid** experimentally. The following is a robust, step-by-step protocol for determining the equilibrium solubility of a compound in an organic solvent.

Materials and Equipment

- **4-Heptyloxyphenylboronic acid** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)

- Vials with screw caps
- Constant temperature bath or shaker incubator
- Syringe filters (0.22 μm , PTFE or other solvent-compatible membrane)
- Syringes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or another suitable analytical instrument (e.g., UV-Vis spectrophotometer)

Experimental Workflow Diagram



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Caption: Workflow for experimental solubility determination.

Step-by-Step Protocol

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-heptyloxyphenylboronic acid** to a series of vials. The excess solid is crucial to ensure that equilibrium with a saturated solution is achieved.
 - Accurately pipette a known volume of the desired organic solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or rotator set to the desired temperature (e.g., 25 °C).
 - Allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours) to ensure that the dissolution process has reached equilibrium. The solution should be continuously agitated during this time.
- Sampling:
 - After equilibration, remove the vials and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the solution through a 0.22 µm syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved microparticles.
- Analysis:
 - Accurately dilute a known volume of the filtered, saturated solution with a suitable solvent (often the mobile phase for HPLC analysis).
 - Quantify the concentration of **4-heptyloxyphenylboronic acid** in the diluted sample using a pre-validated analytical method, such as HPLC-UV. A calibration curve prepared with standards of known concentrations should be used for accurate quantification.

- Calculation:
 - Calculate the concentration of the saturated solution, taking into account the dilution factor. The solubility is typically expressed in units of mg/mL or g/L.

Important Considerations for Boronic Acids

- Anhydride Formation: Boronic acids can undergo dehydration to form cyclic anhydrides known as boroxines.^[5] This is an equilibrium process that can be influenced by temperature and the presence of water. The formation of boroxine can affect the measured solubility. It is therefore important to use anhydrous solvents and to be aware of this potential transformation.
- Solvent Purity: The presence of impurities, particularly water, in the organic solvents can significantly impact the solubility of boronic acids. Always use high-purity, anhydrous solvents when possible.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **4-heptyloxyphenylboronic acid**.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.^{[6][7]}
- Handling: Avoid breathing dust.^{[6][7]} Handle in a well-ventilated area, preferably in a fume hood.^{[6][7]} Wash hands thoroughly after handling.^{[6][7]}
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[7]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.^{[6][7]}

For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the manufacturer.^{[6][7][8]}

Conclusion

4-Heptyloxyphenylboronic acid is a valuable and versatile compound in modern chemistry. Its enhanced solubility in organic solvents, conferred by the heptyloxy group, is a key attribute that underpins its utility. While specific quantitative solubility data remains to be extensively published, this guide provides a strong foundation for its effective use. By understanding the theoretical principles of its solubility, leveraging data from analogous compounds, and employing the robust experimental protocol detailed herein, researchers can confidently and effectively utilize **4-heptyloxyphenylboronic acid** in their synthetic and materials science endeavors.

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